

An In-depth Technical Guide to Dimethyl Adipate-d4-1

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Compound of Interest

Compound Name: *Dimethyl adipate-d4-1*

Cat. No.: *B15554209*

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This technical guide provides a comprehensive overview of **Dimethyl adipate-d4-1**, a deuterated isotopologue of Dimethyl adipate, tailored for researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, synthesis, analytical characterization, and its primary application as an internal standard in quantitative analysis.

Introduction

Dimethyl adipate-d4-1, also known as Hexanedioic acid dimethyl ester-d4, is a stable isotope-labeled version of Dimethyl adipate. In this molecule, four hydrogen atoms on the adipate backbone have been replaced with deuterium. This isotopic substitution makes it an invaluable tool in analytical chemistry, particularly in mass spectrometry-based quantitative assays. Its near-identical chemical and physical properties to the unlabeled compound, coupled with its distinct mass, allow for precise and accurate quantification through isotope dilution methods.^[1]

The primary application of **Dimethyl adipate-d4-1** is as an internal standard for the quantification of Dimethyl adipate or related compounds in various matrices.^[2] The use of a deuterated internal standard is considered the gold standard in quantitative mass spectrometry

as it effectively compensates for variations in sample preparation, chromatographic separation, and ionization efficiency, thereby minimizing matrix effects and improving data reliability.[3]

Physicochemical Properties

The physicochemical properties of **Dimethyl adipate-d4-1** are closely related to its non-deuterated counterpart. The primary difference is a slight increase in molecular weight due to the presence of four deuterium atoms.

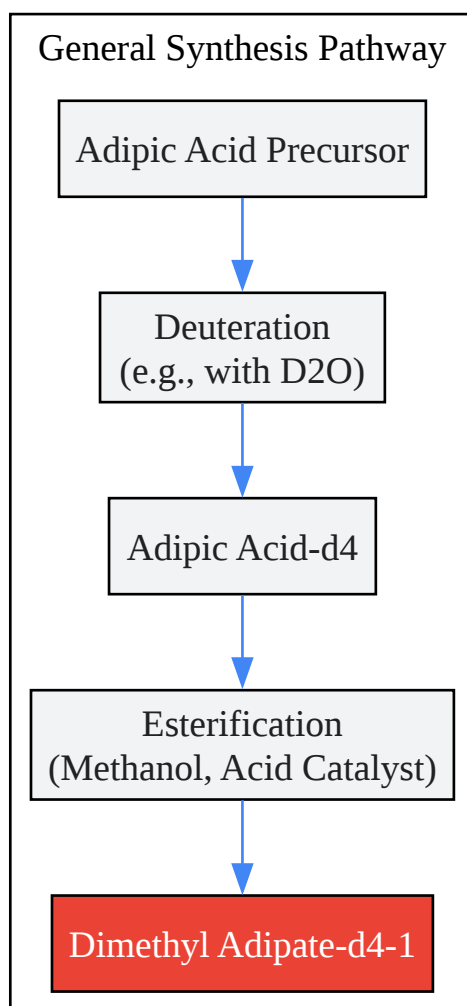
Table 1: Physicochemical Properties of **Dimethyl Adipate-d4-1** and Dimethyl Adipate

Property	Dimethyl Adipate-d4-1	Dimethyl Adipate (for comparison)
Molecular Formula	C ₈ H ₁₀ D ₄ O ₄	C ₈ H ₁₄ O ₄
Molecular Weight	178.22 g/mol	174.19 g/mol [4]
CAS Number	55724-08-8	627-93-0[4]
Appearance	Colorless to light yellow liquid	Colorless liquid[4]
Density	~1.0 g/cm ³	1.06 g/cm ³ (20 °C)[4]
Boiling Point	~228.7 °C at 760 mmHg	227 °C[4]
Melting Point	Not available	10.3 °C[4]
Flash Point	~107.2 °C	Not available
Solubility	Soluble in DMSO	Soluble in alcohol, ether, acetic acid[5]

Synthesis and Isotopic Incorporation

The synthesis of **Dimethyl adipate-d4-1** typically involves the deuteration of a suitable precursor followed by esterification. While specific proprietary methods may vary, a general approach involves the deuteration of adipic acid at the alpha and beta positions, followed by esterification with methanol.

One general and environmentally friendly method for the synthesis of α -deuterated carboxylic acids involves the use of malonic acid derivatives, which undergo hydrogen/deuterium exchange and subsequent decarboxylation in the presence of deuterium oxide (D_2O).^[6] This method is efficient and avoids the need for organic solvents. Following the synthesis of deuterated adipic acid, standard esterification procedures, such as Fischer esterification with methanol in the presence of an acid catalyst, can be employed to yield **Dimethyl adipate-d4-1**.^[4]



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Figure 1: General synthesis pathway for **Dimethyl adipate-d4-1**.

Analytical Characterization

The analytical characterization of **Dimethyl adipate-d4-1** relies on standard spectroscopic techniques. The data for the non-deuterated Dimethyl adipate is provided below for reference, with explanations of the expected differences for the deuterated analogue.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Spectroscopy: The ¹H NMR spectrum of **Dimethyl adipate-d4-1** is significantly simplified compared to its non-deuterated counterpart due to the replacement of protons with deuterium at the C2 and C3 positions. The complex multiplets corresponding to these protons will be absent. The spectrum will be dominated by a singlet for the methoxy protons.

- Reference ¹H NMR Data (Dimethyl Adipate in CDCl₃):

- δ ~3.67 ppm (s, 6H, -OCH₃)
- δ ~2.34 ppm (m, 4H, -CH₂-C=O)
- δ ~1.66 ppm (m, 4H, -CH₂-CH₂-)[5]

¹³C NMR Spectroscopy: The ¹³C NMR spectrum of **Dimethyl adipate-d4-1** will show signals for all carbon atoms. The carbons bonded to deuterium will exhibit splitting due to C-D coupling and may have slightly different chemical shifts compared to the non-deuterated compound.

- Reference ¹³C NMR Data (Dimethyl Adipate in CDCl₃):

- δ ~173.6 ppm (C=O)
- δ ~51.4 ppm (-OCH₃)
- δ ~33.7 ppm (-CH₂-C=O)
- δ ~24.5 ppm (-CH₂-CH₂-)[5]

Mass Spectrometry (MS)

The mass spectrum of **Dimethyl adipate-d4-1** will show a molecular ion peak (M⁺) at m/z 178, which is 4 mass units higher than that of the non-deuterated Dimethyl adipate (m/z 174). The

fragmentation pattern is expected to be similar, with fragments containing the deuterated portion of the molecule showing a corresponding mass shift.

Experimental Protocols

General Protocol for Synthesis of Dimethyl Adipate

This protocol describes a general method for the synthesis of Dimethyl adipate via Fischer esterification, which can be adapted for the deuterated analogue using deuterated adipic acid.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine adipic acid (1.0 eq) and methanol (10-20 eq).
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid (e.g., sulfuric acid, 0.1 eq).
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** After completion, cool the reaction mixture to room temperature. Neutralize the acid catalyst with a saturated solution of sodium bicarbonate.
- **Extraction:** Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be further purified by distillation.

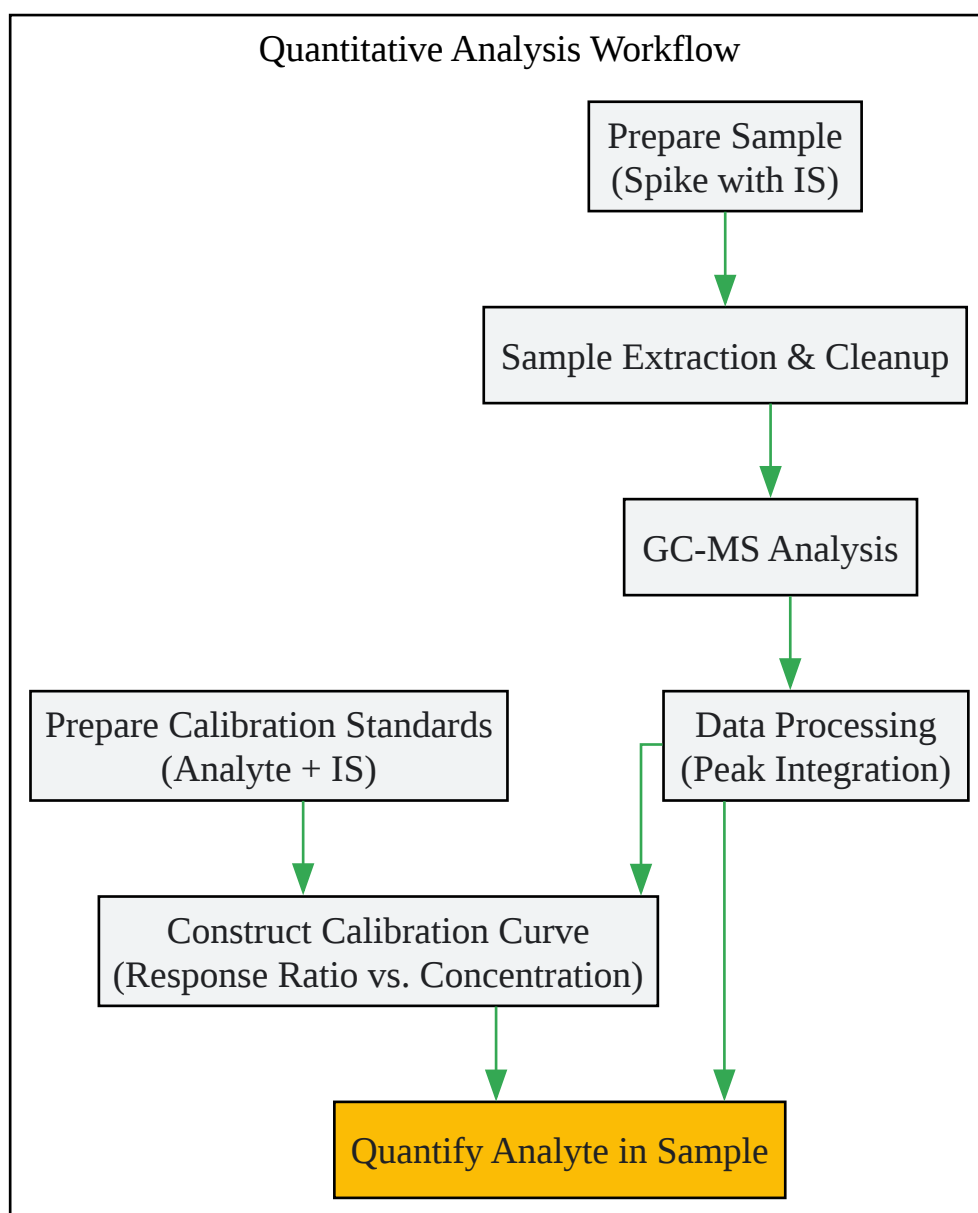
Protocol for Use as an Internal Standard in GC-MS Analysis

This protocol outlines the general steps for using **Dimethyl adipate-d4-1** as an internal standard for the quantitative analysis of Dimethyl adipate in a sample matrix.

- **Preparation of Stock Solutions:**

- Prepare a stock solution of the analyte (Dimethyl adipate) of known concentration in a suitable solvent (e.g., methanol).
- Prepare a stock solution of the internal standard (**Dimethyl adipate-d4-1**) of known concentration in the same solvent.
- Preparation of Calibration Standards:
 - Create a series of calibration standards by spiking a blank matrix with varying known concentrations of the analyte stock solution.
 - Add a fixed concentration of the internal standard stock solution to each calibration standard.
- Sample Preparation:
 - To a known volume or weight of the sample, add the same fixed concentration of the internal standard as used in the calibration standards.
 - Perform the necessary sample extraction and clean-up procedures (e.g., liquid-liquid extraction, solid-phase extraction).
- GC-MS Analysis:
 - Analyze the prepared calibration standards and samples by GC-MS.
 - Develop a chromatographic method that provides good separation of the analyte and internal standard from other matrix components.
 - Set up the mass spectrometer to monitor specific ions for both the analyte and the internal standard (Selected Ion Monitoring - SIM mode).
- Data Analysis:
 - Integrate the peak areas of the analyte and the internal standard in each chromatogram.
 - Calculate the response ratio (Analyte Peak Area / Internal Standard Peak Area) for each calibration standard.

- Construct a calibration curve by plotting the response ratio against the analyte concentration.
- Calculate the response ratio for the unknown samples and determine their concentrations from the calibration curve.



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Figure 2: Workflow for quantitative analysis using an internal standard.

Conclusion

Dimethyl adipate-d4-1 is a crucial tool for researchers and scientists engaged in quantitative analysis. Its properties as a stable isotope-labeled internal standard enable highly accurate and precise measurements by mitigating common sources of analytical error. This guide provides the foundational technical information required for its effective synthesis, characterization, and application in a research and development setting.

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References

- 1. Dimethyl adipate-d4-1 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 4. Dimethyl adipate - Wikipedia [en.wikipedia.org]
- 5. Dimethyladipate | C₈H₁₄O₄ | CID 12329 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. A practical and environmentally friendly protocol for synthesis of α-deuterated carboxylic acids - PubMed [pubmed.ncbi.nlm.nih.gov]
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